

Essential Safety and Operational Guide for Handling Boc-DL-Glu(Obzl)-OH

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Compound of Interest

Compound Name: **Boc-DL-Glu(Obzl)-OH**

Cat. No.: **B558500**

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This guide provides crucial safety and logistical information for the handling and disposal of **Boc-DL-Glu(Obzl)-OH**, a key reagent in peptide synthesis.[\[1\]](#)[\[2\]](#) Adherence to these procedures is vital for ensuring the safety of laboratory personnel and minimizing environmental impact.

I. Hazard Identification and Personal Protective Equipment (PPE)

While the chemical, physical, and toxicological properties of **Boc-DL-Glu(Obzl)-OH** have not been exhaustively investigated, it is prudent to handle it with a high degree of caution.[\[3\]](#) Potential hazards include respiratory tract irritation if inhaled and possible skin or eye irritation upon contact.[\[4\]](#) Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory.

Recommended Personal Protective Equipment:

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Chemical splash goggles compliant with ANSI Z87.1 standards are required to protect against dust and splashes. [5]
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves should be worn. Always inspect gloves for integrity before use and use proper removal technique to avoid skin contact. [3][5]
Body Protection	Laboratory Coat	A long-sleeved lab coat is mandatory to protect skin and clothing. For tasks with a higher risk of splashes, a chemical-resistant apron over the lab coat is recommended. [5]
Respiratory Protection	Fume Hood or Respirator	All handling of the solid compound, especially weighing and preparing solutions, should occur in a certified chemical fume hood to prevent inhalation of dust. [5][6] If a fume hood is unavailable, a NIOSH-approved respirator with a Type P95 (US) or Type P1 (EU EN 143) particle filter should be used for nuisance exposures. For higher-level protection, a Type OV/AG/P99 (US) or Type ABEK-P2 (EU EN 143) respirator cartridge is recommended. [3]

II. Operational Plan: Step-by-Step Handling Protocol

Proper handling from receipt to disposal is crucial for both safety and maintaining the integrity of the compound.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the container in a cool, dry, and well-ventilated area. The recommended storage temperature is typically 2-8°C.
- Keep the container tightly closed to prevent moisture absorption and contamination.[\[4\]](#)

2. Preparation for Use:

- Before opening, allow the container to equilibrate to room temperature to prevent condensation of moisture, which could degrade the compound.[\[5\]](#)
- All weighing and solution preparation should be conducted in a chemical fume hood.[\[5\]](#)[\[6\]](#)
- Use appropriate tools, such as a spatula, to handle the solid material and avoid creating dust.[\[4\]](#)

3. During Use:

- Avoid direct contact with the skin, eyes, and clothing.
- Ensure adequate ventilation at all times.[\[3\]](#)
- Wash hands thoroughly after handling, even if gloves were worn.[\[3\]](#)[\[4\]](#)

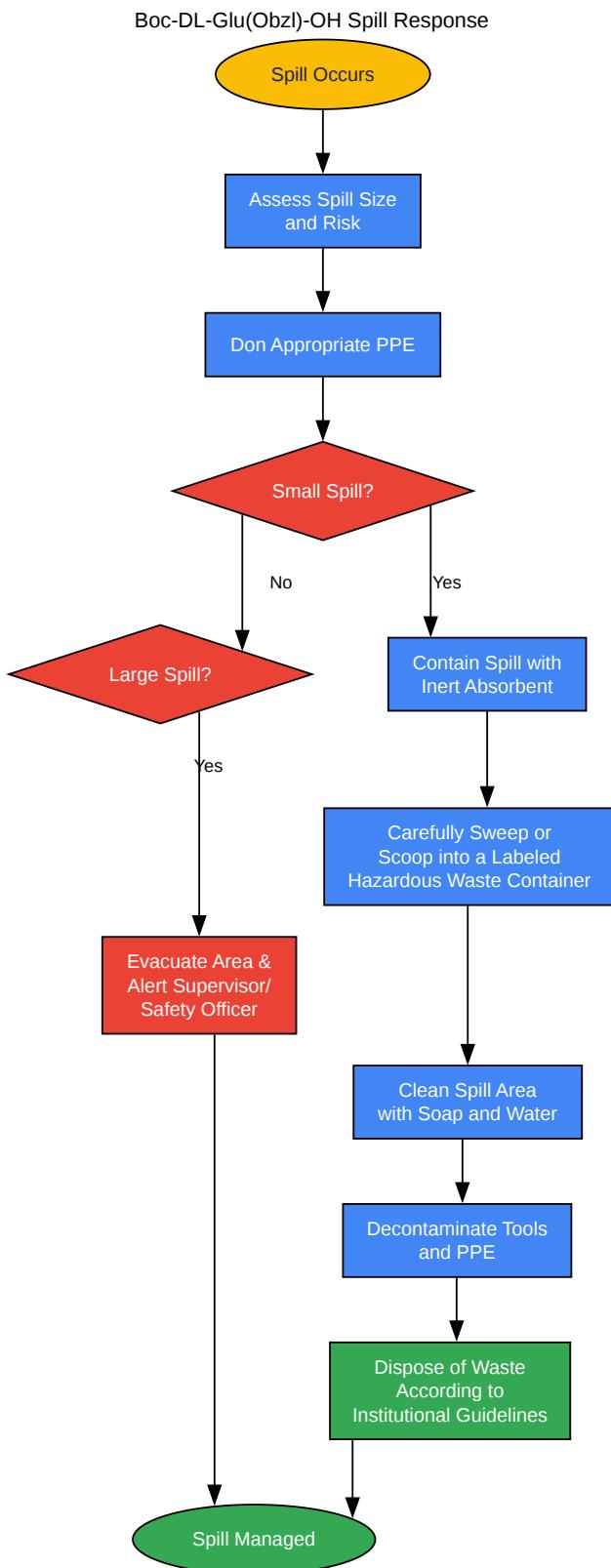
III. Spill and Exposure Procedures

In the event of a spill or exposure, immediate and appropriate action is critical.

First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, provide artificial respiration and seek immediate medical attention.[3]
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If irritation persists, consult a physician. [3]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.[3]
Ingestion	Do not induce vomiting. Rinse mouth with water and seek immediate medical attention. Never give anything by mouth to an unconscious person.[3]

Spill Response Workflow:



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Caption: Workflow for responding to a spill of **Boc-DL-Glu(Obz)-OH**.

IV. Disposal Plan

Proper disposal of **Boc-DL-Glu(ObzI)-OH** and associated contaminated materials is essential to prevent environmental contamination and comply with regulations.

Waste Streams and Disposal Procedures:

Waste Stream	Disposal Procedure
Unused Compound	Dispose of as hazardous chemical waste. The material should be in a clearly labeled, sealed container. Contact your institution's Environmental Health and Safety (EHS) department or a licensed professional waste disposal service.[3][7]
Contaminated Materials	Any materials that have come into contact with the compound, such as gloves, weigh boats, and absorbent pads, must be disposed of as hazardous waste in a designated, labeled container.[5][6][7]
Solutions	Aqueous and organic solutions containing Boc-DL-Glu(ObzI)-OH should be collected in separate, appropriately labeled hazardous waste containers. Do not pour solutions down the drain.[3][5]

Key Disposal Principles:

- Do not dispose of in regular trash or down the drain.[3][7]
- All waste containers must be clearly labeled with the full chemical name and associated hazards.[7]
- Follow all federal, state, and local regulations for hazardous waste disposal.

V. Quantitative Data Summary

Property	Value
CAS Number	13574-13-5[3]
Molecular Formula	C ₁₇ H ₂₃ NO ₆ [3]
Molecular Weight	337.37 g/mol [3]
Appearance	White to off-white solid or powder[7]
Melting Point	69-71 °C
Storage Temperature	2-8°C

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